

Application Note: Visualizing Strigolactone Dynamics in Living Cells with Yoshimulactone Green

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Compound of Interest

Compound Name: Yoshimulactone Green (YLG)

CAS No.: 1807549-00-3

Cat. No.: B1495196

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For: Researchers, scientists, and drug development professionals in plant biology and chemical biology.

Introduction: Unveiling the Role of Strigolactones

Strigolactones (SLs) are a class of carotenoid-derived phytohormones that play pivotal roles in regulating multiple aspects of plant development, including shoot branching, root architecture, and secondary growth.[1][2][3] Beyond their endogenous functions, SLs act as crucial signaling molecules in the rhizosphere, mediating interactions with symbiotic arbuscular mycorrhizal fungi and parasitic weeds.[2][4][5] The multifaceted roles of SLs in optimizing plant growth and response to environmental cues have made them an attractive target for agricultural innovation.[3][6] However, understanding the precise spatiotemporal dynamics of SL perception within living tissues has been a significant challenge. Fluorescent biosensors are emerging as indispensable tools for tracking such dynamics with high resolution in a minimally invasive manner.[7][8][9]

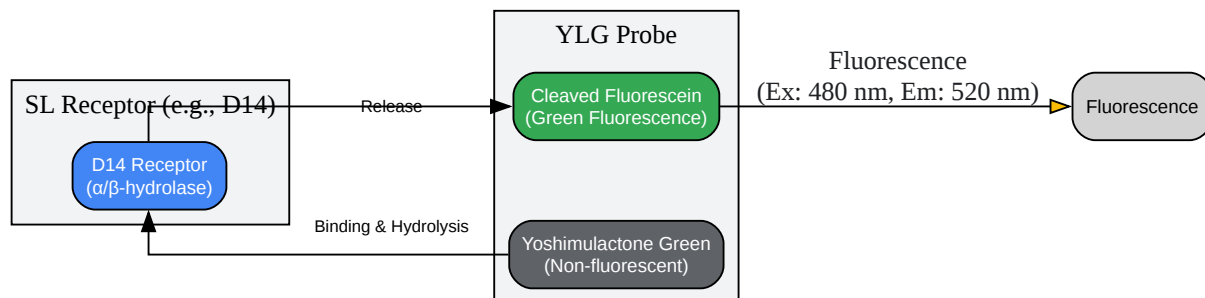
This application note provides a detailed guide to the use of **Yoshimulactone Green (YLG)**, a profluorescent probe, for the live-cell imaging of SL perception.^{[6][10][11]} We will delve into the mechanism of YLG, provide a comprehensive, step-by-step protocol for its application in plant cells, and offer insights into data acquisition and interpretation, alongside troubleshooting advice.

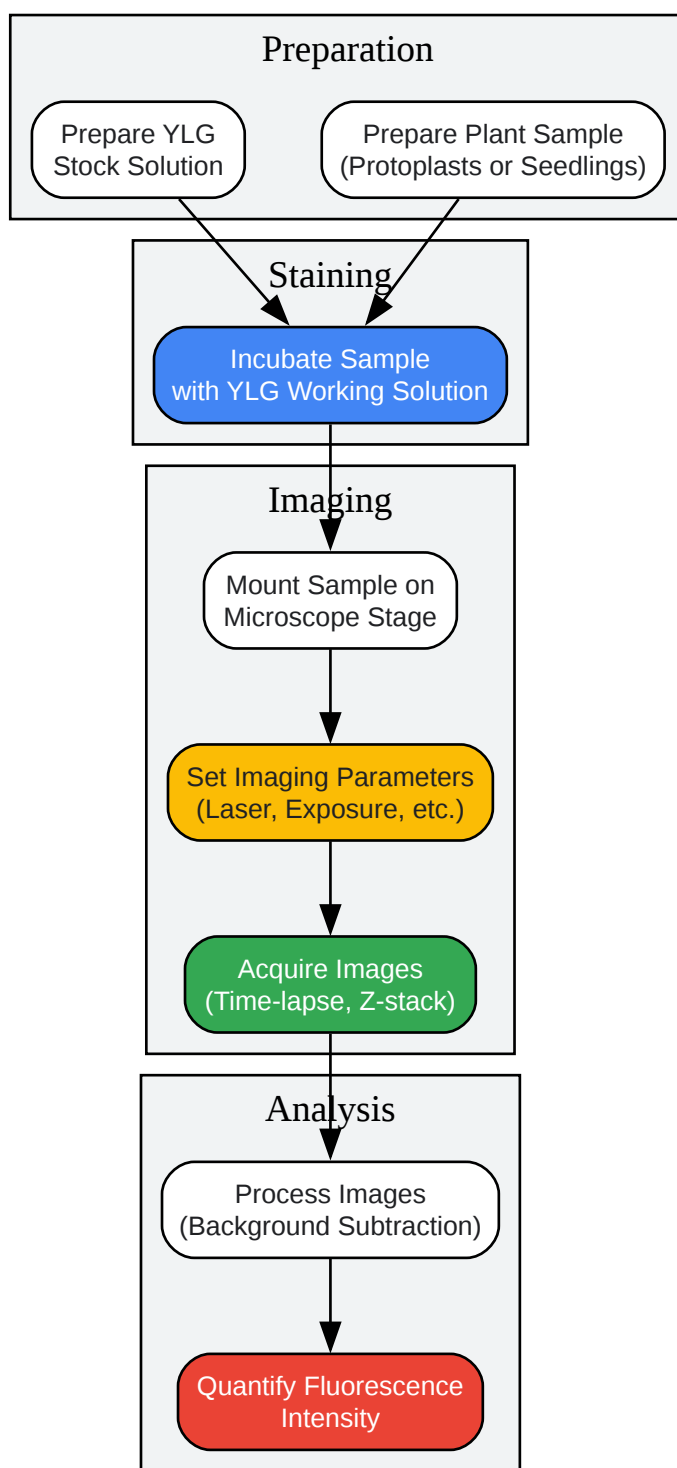
The Yoshimulactone Green (YLG) Probe: Mechanism of Action

Yoshimulactone Green is a cleverly designed chemical tool that acts as a "turn-on" fluorescent sensor for SL receptor activity.^{[6][12]} Structurally, it consists of a fluorescein moiety linked to the characteristic D-ring found in strigolactones.^{[10][11]} In its native state, YLG is non-fluorescent. The fluorescence is quenched by the molecular structure.

The key to YLG's function lies in the activity of the SL receptor, an α/β -hydrolase enzyme such as DWARF14 (D14).^{[1][3][5]} Upon binding to the active site of the receptor, the D-ring of YLG is hydrolyzed. This cleavage event releases the fluorescein molecule, which then becomes highly fluorescent.^{[10][11][12]} The intensity of the green fluorescence is therefore directly proportional to the rate of hydrolysis by the SL receptor, providing a real-time readout of receptor activity and, by extension, SL perception within the cell.^[13]

This mechanism allows researchers to visualize where and when SL signaling is active at a subcellular level, offering unprecedented insights into hormone dynamics.





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